

chemical formula and CAS number for lead(II) phosphate

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Compound of Interest

Compound Name: Lead phosphate

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An In-depth Technical Guide to Lead(II) Phosphate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of lead(II) phosphate, covering its chemical and physical properties, synthesis protocols, relevant biological interactions, and analytical methodologies. The information is intended for professionals in research, science, and drug development who may encounter this compound in various contexts, from environmental studies to toxicology and materials science.

Chemical Identification and Properties

Lead(II) phosphate is an inorganic compound with the chemical formula $\text{Pb}_3(\text{PO}_4)_2$.^{[1][2]} Its corresponding CAS number is 7446-27-7.^{[2][3]} This compound is formed from lead in its +2 oxidation state and the phosphate anion.

Table 1: Chemical Identifiers for Lead(II) Phosphate

Identifier	Value
IUPAC Name	tris(lead(2+)) diphosphate[4]
PubChem CID	24009[2]
EC Number	231-205-5[2][5]
RTECS Number	OG3675000[2]
UNII	62I1T06190[2]
InChI Key	HUTDDBSSHVOYJR-UHFFFAOYSA-H[2]

Lead(II) phosphate is a white, crystalline powder at room temperature.[2] It is characterized by its very low solubility in water but is soluble in nitric acid and fixed alkali hydroxides.[1][2] Upon heating to its melting point, it decomposes, emitting toxic fumes of lead and phosphorus oxides.[1][2]

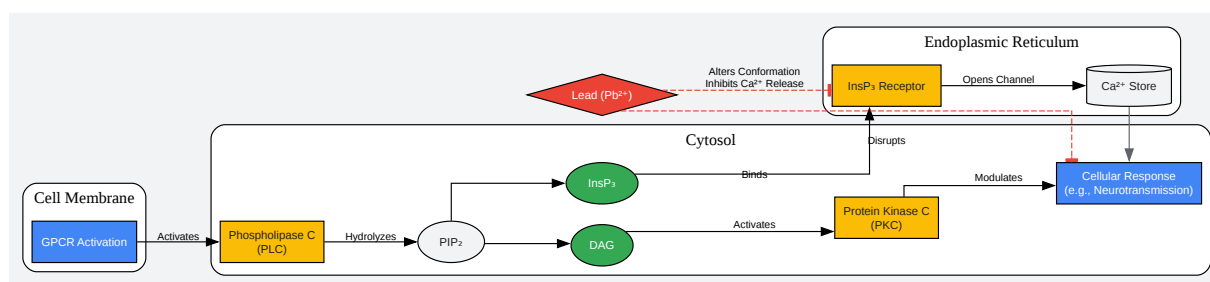
Table 2: Physicochemical Properties of Lead(II) Phosphate

Property	Value
Molar Mass	811.54 g/mol [1][6]
Appearance	White crystalline powder or hexagonal crystals[1][2]
Density	6.9 - 7.1 g/cm ³ [1][7]
Melting Point	1,014 °C (decomposes)[1][2]
Solubility in Water	0.000014 g / 100 mL (practically insoluble)[2][3]
Refractive Index	2.048[2][7]

Biological Interactions and Signaling Pathways

Lead is a toxic heavy metal known to interfere with numerous biological processes, primarily by mimicking essential divalent cations like calcium (Ca²⁺). [8] This ionic mimicry allows lead to disrupt critical cellular signaling pathways.

One of the well-documented effects of lead is its interference with the phosphoinositide signaling pathway, which is crucial for intracellular calcium regulation.[9] Lead ions (Pb^{2+}) can alter the conformation of inositol polyphosphate receptors, such as the inositol 1,4,5-trisphosphate (InsP_3) receptor, affecting their binding affinity and inhibiting the subsequent release of Ca^{2+} from intracellular stores.[9] This disruption can have cascading negative effects on synaptic transmission and other calcium-dependent cellular functions.[8]



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Diagram 1: Interference of Lead (Pb^{2+}) with the InsP_3 Signaling Pathway.

Experimental Protocols

This protocol describes the synthesis of a stable **lead phosphate** nanoparticle suspension for use in environmental transport or filter efficacy studies.[10]

Materials:

- Deionized (DI) water
- Sodium bicarbonate (NaHCO_3)
- Nitric acid (HNO_3 , 0.6 N)

- Sodium hydroxide (NaOH, 0.6 N)
- Primary orthophosphate stock solution
- Secondary lead nanoparticle stock suspension

Procedure:

- Prepare a tank of DI water and adjust the Dissolved Inorganic Carbon (DIC) to 7 mg C/L by adding NaHCO_3 .
- Adjust the pH of the solution to 7.5 ± 0.1 using 0.6 N HNO_3 and 0.6 N NaOH.
- Add the primary orthophosphate stock solution to achieve a concentration of 3.4 mg PO_4/L . Re-adjust the pH to 7.5 if necessary.
- Add the secondary lead nanoparticle stock suspension to the tank to reach the desired final total Pb concentration (e.g., 0.10 mg/L).
- Perform a final pH adjustment to 7.5 ± 0.1 .
- The resulting suspension contains stable **lead phosphate** nanoparticles (hydroxypyromorphite) with an average diameter of approximately 38 nm.[\[10\]](#)

The quantitative analysis and characterization of **lead phosphate**, particularly in particulate form, involves several instrumental techniques.

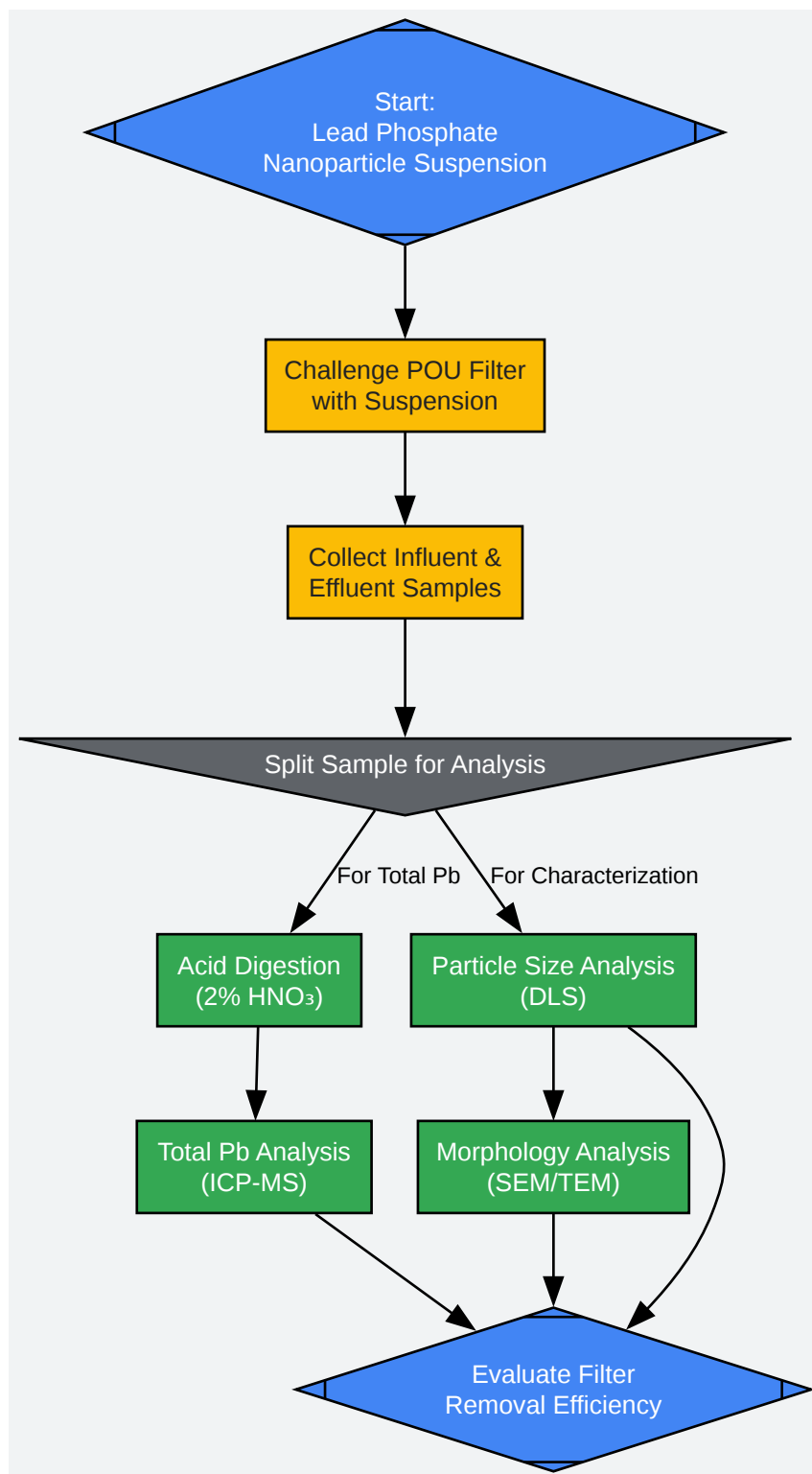
Protocol for Total Lead Analysis by ICP-MS:[\[10\]](#)[\[11\]](#)

- Sample Collection: Collect water samples containing **lead phosphate** particles in high-density polyethylene (HDPE) bottles.
- Digestion: Acidify the samples by adding nitric acid to a final concentration of 2% by volume.
- Incubation: Allow the samples to digest for a minimum of 16 hours to ensure complete dissolution of the lead-containing particles.

- Analysis: Analyze the total lead concentration in the digested samples using Inductively Coupled Plasma Mass Spectrometry (ICP-MS) following EPA method 200.8.

Protocol for Particle Size Analysis:[[11](#)]

- Sample Preparation: Use a diluted, stable suspension of **lead phosphate** nanoparticles.
- Measurement: Determine the hydrodynamic diameter of the particles using Dynamic Light Scattering (DLS).
- Morphology: Observe the morphology and crystallinity of the particles using Scanning Electron Microscopy (SEM) or Transmission Electron Microscopy (TEM).



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Diagram 2: Experimental Workflow for POU Filter Efficacy Testing.

Applications

While its high toxicity precludes its use in drug development, lead(II) phosphate has specific industrial and environmental applications.

- **Plastics and Glasses:** It is used as a stabilizer in plastics like styrene and in the production of specialty glasses.[\[1\]](#)[\[4\]](#)
- **Environmental Remediation:** In lead-contaminated soils or water, phosphates can be added to induce the precipitation of highly insoluble **lead phosphate**.[\[1\]](#) This process, known as in-situ immobilization, effectively reduces the bioavailability and mobility of toxic lead, preventing it from entering the food chain or water supplies.[\[1\]](#)[\[12\]](#)

Safety and Toxicology

Lead(II) phosphate is highly toxic and is classified as a probable human carcinogen.[\[1\]](#)[\[2\]](#) Exposure can occur through inhalation, ingestion, or skin absorption, leading to symptoms of acute or chronic lead poisoning.[\[1\]](#) These symptoms include neurological damage, kidney damage, anemia, and reproductive harm.[\[1\]](#)[\[3\]](#)

Table 3: GHS Hazard Information for Lead(II) Phosphate

Pictogram	Code	Hazard Statement
GHS08: Health Hazard	H360Df	May damage the unborn child. Suspected of damaging fertility. [2]
H373	May cause damage to organs through prolonged or repeated exposure. [2]	
GHS09: Environmental Hazard	H410	Very toxic to aquatic life with long lasting effects. [2]

Handling of lead(II) phosphate requires strict adherence to safety protocols, including the use of personal protective equipment (PPE), working in a well-ventilated area or fume hood, and preventing environmental release. All waste must be disposed of as hazardous material.

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